

Maesol: An Enigmatic Phenol with Undocumented Bioactivity

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Compound of Interest

Compound Name: **Maesol**

Cat. No.: **B1675900**

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Despite its identification as a novel dimeric phenol, **Maesol**, isolated from the seeds of *Maesa montana* and *Maesa indica*, remains a compound with largely uncharacterized biological properties. A comprehensive search of scientific literature reveals a significant lack of published data on its antioxidant, anti-inflammatory, neuroprotective, and anticancer activities. This absence of experimental evidence makes a direct comparison of **Maesol**'s performance against other phenolic compounds currently impossible.

Maesol is chemically defined as 3,3'-(1,12-dodecanediyl)bis(5-methoxy-6-methyl-phenol), with the chemical formula $C_{28}H_{42}O_4$ and CAS number 119766-98-2. While its structure suggests potential for biological activity, as is common with phenolic compounds, dedicated studies to evaluate these effects are not readily available in the public domain.

Initial investigations were complicated by similarly named but chemically distinct substances. For instance, "Mesuol," a 4-phenylcoumarin from *Mesua ferrea*, has been studied for its immunomodulatory and antioxidant effects. Similarly, "Maesil" refers to an extract from *Prunus mume*, which has been analyzed for its phenolic content and antioxidant capacity. However, these compounds are not structurally related to **Maesol**, and their properties cannot be extrapolated to it.

The current scientific landscape presents a clear gap in the understanding of **Maesol**'s bioactivity. Without foundational *in vitro* and *in vivo* studies to determine its efficacy and mechanisms of action, its potential role as a therapeutic agent or its performance relative to

well-characterized phenolic compounds like quercetin, curcumin, or resveratrol cannot be assessed.

Therefore, for researchers, scientists, and drug development professionals interested in the therapeutic potential of novel phenolic compounds, **Maesol** represents an unexplored frontier. Future research would need to focus on systematically evaluating its biological activities to provide the quantitative data necessary for any meaningful comparison. Until such studies are conducted and published, a comprehensive guide on **Maesol**'s performance remains an endeavor for future scientific exploration.

- To cite this document: BenchChem. [Maesol: An Enigmatic Phenol with Undocumented Bioactivity]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1675900#maesol-s-performance-against-other-phenolic-compounds\]](https://www.benchchem.com/product/b1675900#maesol-s-performance-against-other-phenolic-compounds)

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